

# An In-depth Technical Guide to Ethyl 2,4-dimethylthiazole-5-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 2,4-dimethylthiazole-5-carboxylate

Cat. No.: B157388

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 2,4-dimethylthiazole-5-carboxylate** is a heterocyclic compound that serves as a crucial building block in organic synthesis. Its thiazole core, a five-membered aromatic ring containing both sulfur and nitrogen, is a prevalent scaffold in numerous biologically active molecules and pharmaceuticals. This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and spectral characterization of **ethyl 2,4-dimethylthiazole-5-carboxylate**, tailored for professionals in research and drug development.

## Molecular Structure and Properties

**Ethyl 2,4-dimethylthiazole-5-carboxylate** is characterized by a thiazole ring substituted with methyl groups at positions 2 and 4, and an ethyl carboxylate group at position 5.

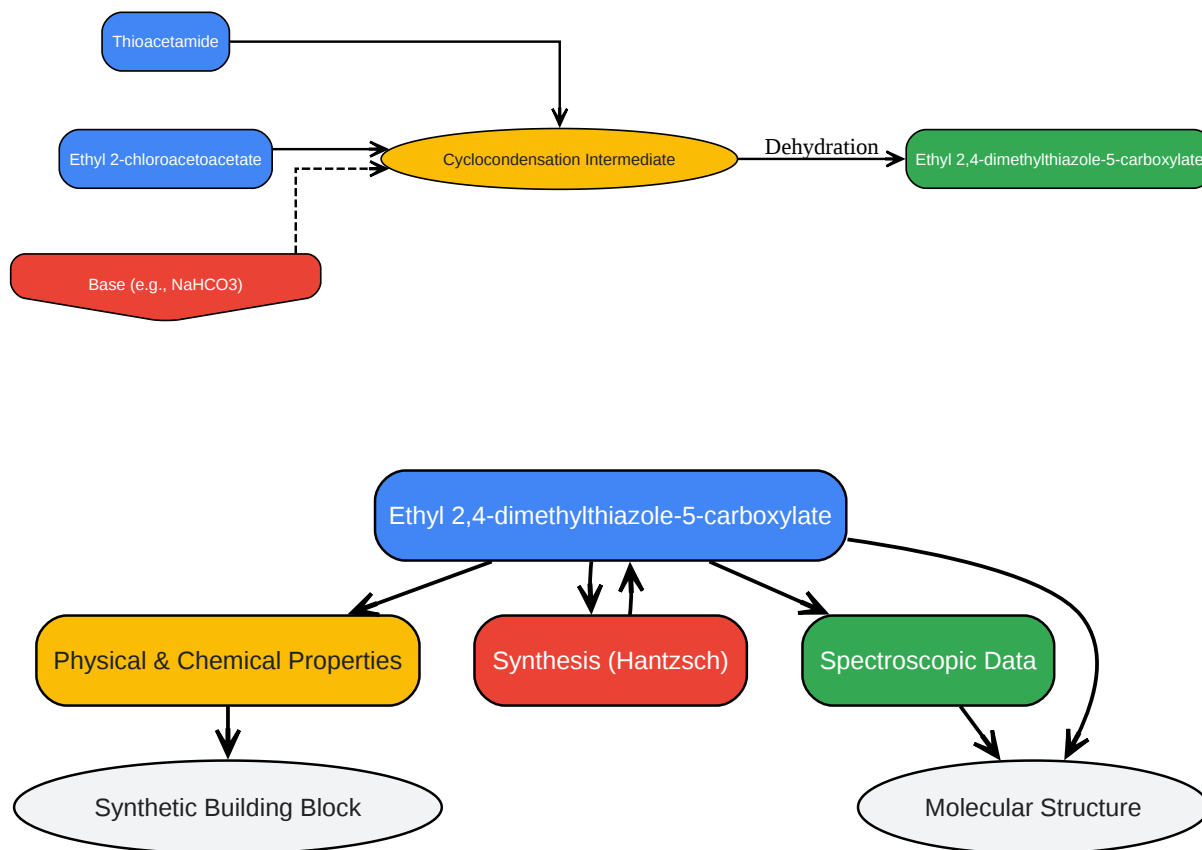
Key Identifiers and Physical Properties:

Property	Value	Reference
IUPAC Name	ethyl 2,4-dimethyl-1,3-thiazole-5-carboxylate	[1]
CAS Number	7210-77-7	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub> S	[1][2][3]
Molecular Weight	185.24 g/mol	[1][3]
Appearance	Off-white to light brown crystalline solid	[3]
Melting Point	46-50 °C	[3]
Boiling Point (Predicted)	254.3 ± 20.0 °C	[3]
Density (Predicted)	1.164 ± 0.06 g/cm <sup>3</sup>	[3]
Solubility	DMF: 30 mg/mL; DMSO: 20 mg/mL; Ethanol: 50 mg/mL	[3]
XLogP3	2.3	[1]

## Synthesis

The primary synthetic route to **Ethyl 2,4-dimethylthiazole-5-carboxylate** is the Hantzsch thiazole synthesis. This method involves the condensation of a thioamide with an  $\alpha$ -halocarbonyl compound.

Conceptual Synthesis Workflow:



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## References

- 1. Ethyl 2,4-dimethylthiazole-5-carboxylate | C<sub>8</sub>H<sub>11</sub>NO<sub>2</sub>S | CID 603810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ethyl-2,4-dimethyl-Thiazole-5-Carboxylate - Cayman Chemical [bioscience.co.uk]
- 3. ETHYL 2,4-DIMETHYLTHIAZOLE-5-CARBOXYLATE CAS#: 7210-77-7 [amp.chemicalbook.com]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)